

# Boc-L-Tyr(2-azidoethyl)-OH structural formula and IUPAC name.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Boc-L-Tyr(2-azidoethyl)-OH

Cat. No.: B8233433

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## In-Depth Technical Guide: Boc-L-Tyr(2-azidoethyl)-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **Boc-L-Tyr(2-azidoethyl)-OH**, including its structural formula, IUPAC name, physicochemical properties, and a detailed experimental protocol for its synthesis. This information is intended to support researchers and professionals in the fields of chemical biology, drug discovery, and peptide synthesis.

## Chemical Structure and Nomenclature

Structural Formula:

IUPAC Name: (2S)-2-[(tert-butoxycarbonyl)amino]-3-[4-(2-azidoethoxy)phenyl]propanoic acid

Common Synonyms: N-Boc-O-(2-azidoethyl)-L-tyrosine, **Boc-L-Tyr(2-azidoethyl)-OH**

CAS Number: 1434445-10-9[1]

## Physicochemical Properties

A summary of the key quantitative data for **Boc-L-Tyr(2-azidoethyl)-OH** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>16</sub> H <sub>22</sub> N <sub>4</sub> O <sub>5</sub>	[2][3]
Molecular Weight	350.37 g/mol	
Appearance	White to off-white solid	
Solubility	Soluble in organic solvents such as DMF, DMSO, and methanol.	

## Synthesis Protocol

The synthesis of **Boc-L-Tyr(2-azidoethyl)-OH** is typically achieved through the O-alkylation of the commercially available starting material, Boc-L-tyrosine, with a suitable 2-azidoethylating agent. The following is a detailed experimental protocol for this synthesis.

Materials:

- Boc-L-tyrosine
- 2-Azidoethyl tosylate (or a similar 2-azidoethylating agent with a good leaving group)
- Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>) or another suitable base
- Anhydrous N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert atmosphere (e.g., nitrogen or argon)
- Standard laboratory glassware for extraction and filtration
- Rotary evaporator

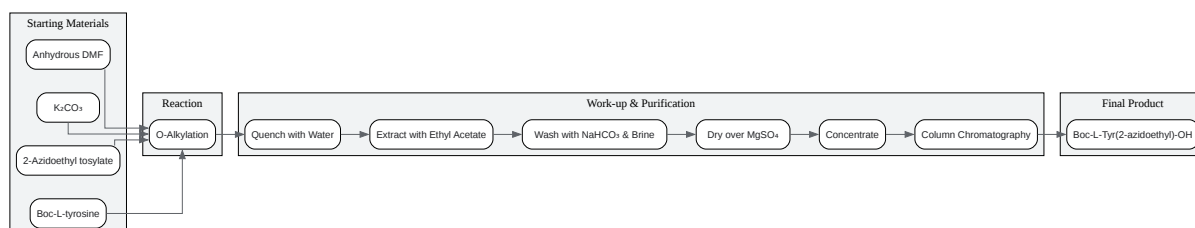
Procedure:

- **Reaction Setup:** To a round-bottom flask under an inert atmosphere, add Boc-L-tyrosine (1 equivalent).
- **Dissolution:** Dissolve the Boc-L-tyrosine in anhydrous DMF.
- **Addition of Base:** Add potassium carbonate (approximately 2-3 equivalents) to the solution.
- **Addition of Alkylating Agent:** Add 2-azidoethyl tosylate (approximately 1.1-1.5 equivalents) to the reaction mixture.
- **Reaction:** Stir the reaction mixture at room temperature overnight.
- **Work-up:**
  - Quench the reaction by adding water.
  - Extract the aqueous layer with ethyl acetate (3 times).
  - Combine the organic layers.
  - Wash the combined organic layers with saturated aqueous sodium bicarbonate solution, followed by brine.
  - Dry the organic layer over anhydrous magnesium sulfate.
- **Purification:**

- Filter off the drying agent.
- Concentrate the filtrate under reduced pressure using a rotary evaporator.
- The crude product can be further purified by column chromatography on silica gel to yield the final product, **Boc-L-Tyr(2-azidoethyl)-OH**.

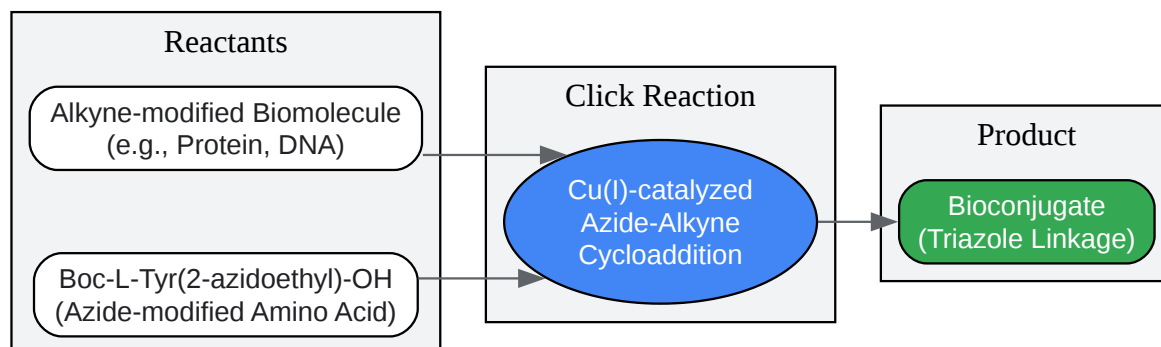
## Experimental Workflow and Signaling Pathways

The following diagrams illustrate the logical workflow of the synthesis and the potential application of the synthesized molecule in a biological context.



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Caption: Synthesis workflow for **Boc-L-Tyr(2-azidoethyl)-OH**.



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Caption: Application in bioorthogonal click chemistry.

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## References

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- To cite this document: BenchChem. [Boc-L-Tyr(2-azidoethyl)-OH structural formula and IUPAC name.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8233433#boc-l-tyr-2-azidoethyl-oh-structural-formula-and-iupac-name]

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